

SR-3029 solubility issues and solutions

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Compound of Interest

Compound Name: SR-3029

Cat. No.: B610973

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SR-3029 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **SR-3029**, a potent and selective casein kinase 1 δ /1 ϵ (CK1 δ / ϵ) inhibitor.

Troubleshooting Guide & FAQs

This section addresses common issues and questions related to the solubility and use of **SR-3029** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **SR-3029** and what is its mechanism of action?

A1: **SR-3029** is a potent and selective inhibitor of Casein Kinase 1 delta (CK1 δ) and epsilon (CK1 ϵ), with IC₅₀ values of 44 nM and 260 nM, respectively.^{[1][2][3]} It functions as an ATP-competitive inhibitor.^[4] **SR-3029** has been shown to inhibit the proliferation of melanoma and breast cancer cell lines in vitro and suppress tumor growth in vivo.^[3] Its primary mechanism of action involves the inhibition of the Wnt/ β -catenin signaling pathway.^{[4][5][6][7]}

Q2: What are the basic chemical properties of **SR-3029**?

A2: The chemical formula for **SR-3029** is C₂₃H₁₉F₃N₈O, and its molecular weight is 480.45 g/mol.^{[1][2][8]}

Q3: How should I store **SR-3029**?

A3: **SR-3029** powder should be stored at +4°C.[3] While it is shipped at room temperature and is stable for at least one month under these conditions, long-term storage should be at the recommended temperature.[2]

Troubleshooting Common Solubility Issues

Q4: I am having trouble dissolving **SR-3029** in DMSO. What could be the issue?

A4: Difficulty dissolving **SR-3029** in DMSO is a common issue. The primary reason for this is often the presence of moisture in the DMSO.[1][4] DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This absorbed water can significantly reduce the solubility of **SR-3029**.

Solution:

- Always use fresh, newly opened, anhydrous DMSO.
- If you suspect your DMSO has absorbed moisture, use a fresh, sealed bottle.

Q5: My **SR-3029** solution precipitated after being stored. How can I prevent this?

A5: Precipitation upon storage can occur, especially for working solutions prepared for in vivo experiments. It is highly recommended to prepare these solutions freshly on the day of use.[4] If you must store a stock solution in DMSO, ensure it is stored at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Q6: I observe precipitation or phase separation when preparing my in vivo formulation. What should I do?

A6: If you notice precipitation or phase separation during the preparation of an in vivo formulation, gentle heating and/or sonication can be used to aid in the dissolution of **SR-3029**. [4] Ensure the final solution is clear and homogeneous before use.

Data Presentation: Solubility and Stock Solutions

The following tables summarize the solubility of **SR-3029** in various solvents and provide guidelines for preparing stock solutions.

Table 1: Solubility of **SR-3029**

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
In Vitro			
DMSO	≥ 30 - 47 mg/mL	≥ 62.44 - 97.82 mM	Use fresh, anhydrous DMSO as moisture can reduce solubility. [1] [4]
DMF	30 mg/mL	62.44 mM	
Water	Insoluble	Insoluble	
Ethanol	Insoluble	Insoluble	
In Vivo Formulations			
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL	≥ 4.33 mM	Results in a clear solution. [4]
10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL	≥ 4.33 mM	Results in a clear solution. [4]
CMC-Na	≥ 5 mg/mL	≥ 10.41 mM	Forms a homogeneous suspension. [2]

Table 2: Recommended Stock Solution Concentrations

Solvent	Concentration	Use Case
DMSO	10 mM - 66.6 mM	In vitro experiments

Experimental Protocols

Below are detailed methodologies for preparing **SR-3029** solutions for both in vitro and in vivo applications.

Protocol 1: Preparation of **SR-3029** Stock Solution for In Vitro Use

- Materials:
 - **SR-3029** powder
 - Anhydrous, high-purity DMSO
 - Sterile microcentrifuge tubes or vials
- Procedure:
 1. Equilibrate the **SR-3029** vial to room temperature before opening.
 2. Weigh the desired amount of **SR-3029** powder.
 3. Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM solution, add 208.14 μ L of DMSO to 1 mg of **SR-3029**).
 4. Vortex or sonicate briefly until the powder is completely dissolved.
 5. Store the stock solution at -20°C or -80°C in small aliquots.

Protocol 2: Preparation of **SR-3029** Formulation for In Vivo Oral Administration (Clear Solution)

This protocol yields a clear solution.^[4]

- Materials:
 - **SR-3029**
 - DMSO
 - PEG300

- Tween-80
- Saline (0.9% NaCl in ddH₂O)
- Procedure (for 1 mL working solution):
 1. Prepare a stock solution of **SR-3029** in DMSO (e.g., 20.8 mg/mL).
 2. Add 100 µL of the DMSO stock solution to 400 µL of PEG300.
 3. Mix thoroughly until the solution is clear.
 4. Add 50 µL of Tween-80 and mix until homogeneous.
 5. Add 450 µL of saline to bring the final volume to 1 mL.
 6. The final solvent composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
 7. Use the freshly prepared solution immediately for optimal results.[\[1\]](#)[\[4\]](#)

Protocol 3: Preparation of **SR-3029** Formulation for In Vivo Administration (Homogeneous Suspension)

This protocol results in a homogeneous suspension.[\[2\]](#)

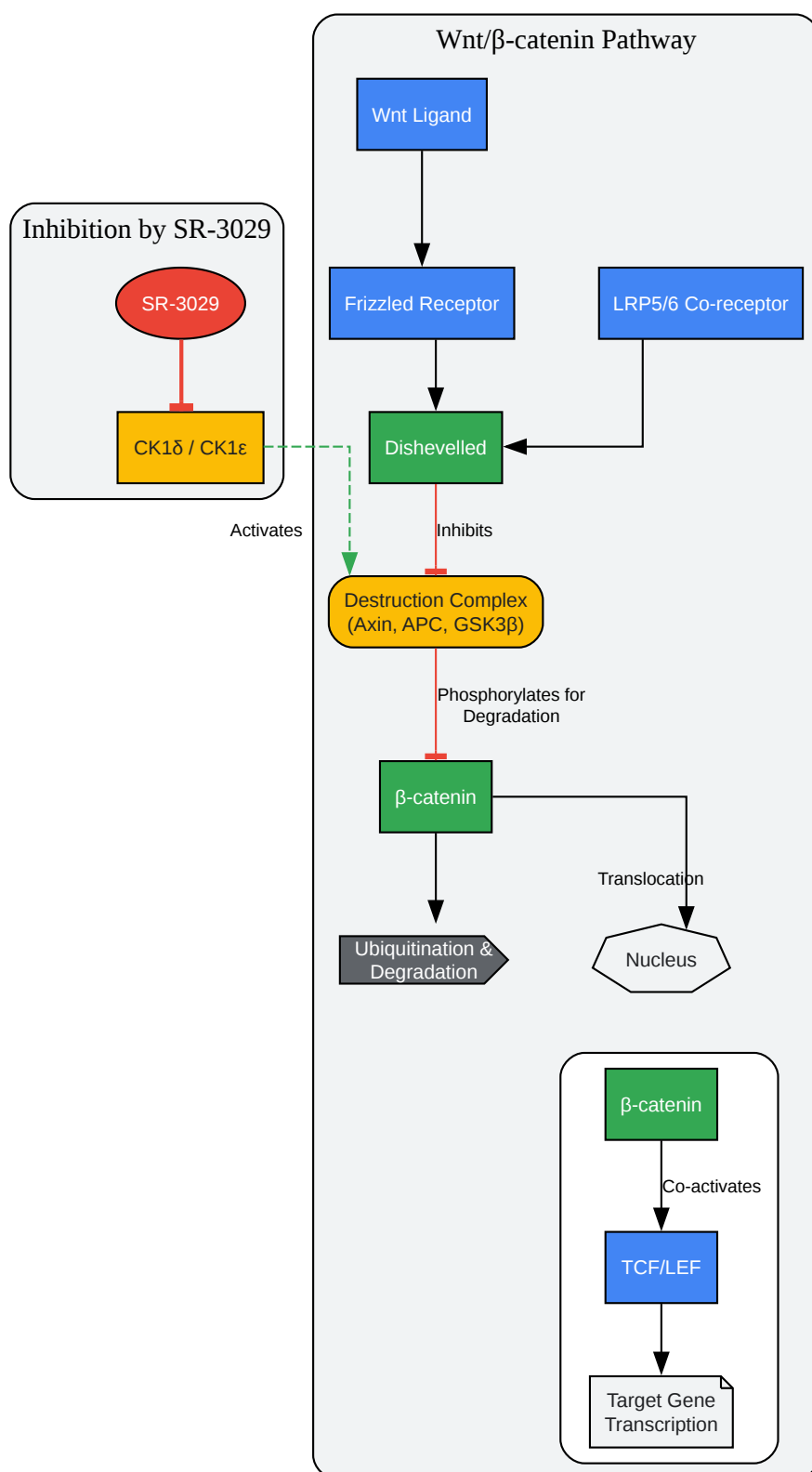
- Materials:
 - **SR-3029** powder
 - Carboxymethylcellulose sodium (CMC-Na) solution (e.g., 0.5% in water)
- Procedure (for 1 mL working solution with a final concentration of 5 mg/mL):
 1. Weigh 5 mg of **SR-3029** powder.
 2. Add the powder to 1 mL of the CMC-Na solution.
 3. Mix thoroughly (e.g., by vortexing or stirring) to obtain a homogeneous suspension.

4. Use the freshly prepared suspension for administration.

Mandatory Visualizations

Signaling Pathway

The following diagram illustrates the inhibitory effect of **SR-3029** on the Wnt/ β -catenin signaling pathway.

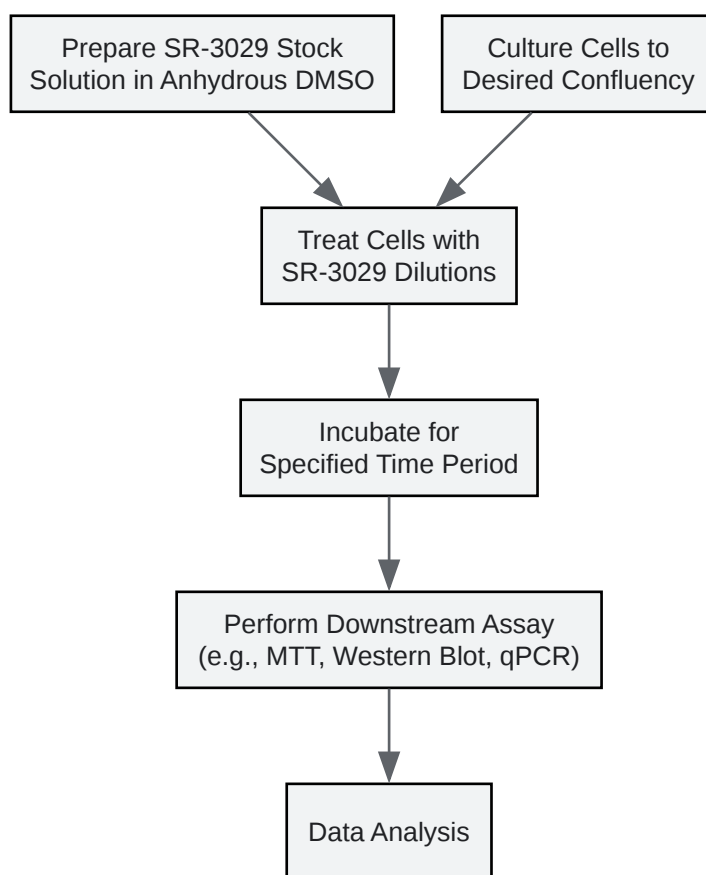


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Caption: **SR-3029** inhibits CK1 δ/ϵ , preventing the activation of the destruction complex and leading to the stabilization and nuclear translocation of β -catenin, ultimately blocking target gene transcription.

Experimental Workflow

The following diagram outlines a typical workflow for an in vitro cell-based assay using **SR-3029**.

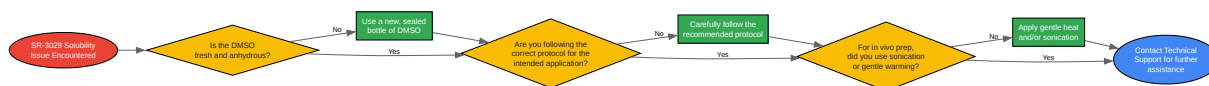


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Caption: A generalized workflow for in vitro experiments involving **SR-3029** treatment of cultured cells.

Troubleshooting Logic

This diagram provides a logical approach to troubleshooting **SR-3029** solubility issues.



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Caption: A step-by-step guide to resolving common solubility problems encountered with **SR-3029**.

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